

# Cross-calibration of strontium iodide and cerium bromide detectors

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## Compound of Interest

Compound Name: Strontium;iodide

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An Objective Comparison Guide to Strontium Iodide ( $\text{SrI}_2$ ) and Cerium Bromide ( $\text{CeBr}_3$ ) Scintillation Detectors

For researchers, scientists, and professionals in drug development, the selection of an appropriate radiation detector is critical for accurate and reliable experimental results. Strontium Iodide doped with Europium ( $\text{SrI}_2:\text{Eu}$ ) and Cerium Bromide ( $\text{CeBr}_3$ ) have emerged as leading alternatives to traditional scintillators like Sodium Iodide ( $\text{NaI:Tl}$ ), offering superior performance in key areas. This guide provides a detailed comparison of their performance characteristics, supported by experimental data and standardized protocols for cross-calibration.

## Performance Characteristics: A Quantitative Comparison

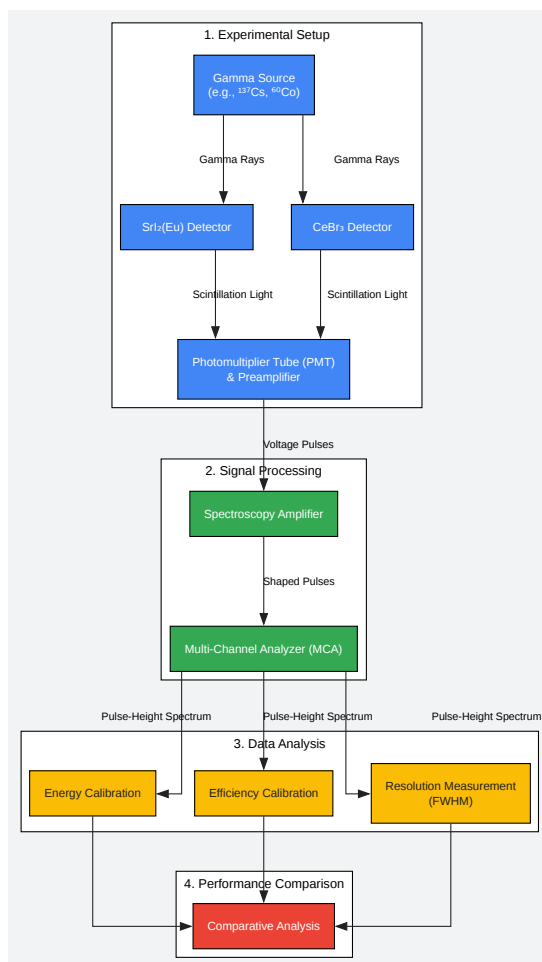
Both  $\text{SrI}_2:\text{Eu}$  and  $\text{CeBr}_3$  are high-performance scintillators, but they exhibit distinct properties that make them suitable for different applications.  $\text{SrI}_2:\text{Eu}$  is notable for its exceptional light yield and energy resolution.<sup>[1][2]</sup> In contrast,  $\text{CeBr}_3$  offers a very fast response time and the advantage of having no significant internal radioactivity, a known drawback of other high-resolution scintillators like  $\text{LaBr}_3:\text{Ce}$ .<sup>[3][4]</sup>

The selection between these two detectors often depends on the specific requirements of the application, such as the need for high count rate capabilities, the energy range of interest, or the necessity for the lowest possible background radiation.

Property	Strontium Iodide (SrI <sub>2</sub> :Eu)	Cerium Bromide (CeBr <sub>3</sub> )
Energy Resolution (FWHM @ 662 keV)	~2.9% - 3.5% <a href="#">[2]</a> <a href="#">[5]</a>	~4% <a href="#">[5]</a> <a href="#">[6]</a>
Light Yield (photons/MeV)	~80,000 - 120,000 <a href="#">[2]</a> <a href="#">[7]</a>	~60,000
Primary Decay Time	~1.1 μs <a href="#">[7]</a>	~20 ns <a href="#">[5]</a> <a href="#">[6]</a>
**Density (g/cm <sup>3</sup> ) **	4.6 <a href="#">[1]</a>	5.18
Effective Atomic Number (Z <sub>eff</sub> )	~49	45.9 <a href="#">[4]</a> <a href="#">[8]</a>
Intrinsic Radioactivity	None <a href="#">[1]</a>	None <a href="#">[3]</a> <a href="#">[6]</a>
Hygroscopic	Yes <a href="#">[9]</a>	Yes <a href="#">[5]</a>

## Experimental Workflow for Cross-Calibration

The following diagram outlines the typical workflow for the cross-calibration of SrI<sub>2</sub> and CeBr<sub>3</sub> detectors to ensure a fair and accurate comparison of their performance.



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Caption: Experimental workflow for detector cross-calibration.

## Detailed Experimental Protocols

Accurate cross-calibration requires meticulous adherence to standardized procedures. The following protocols outline the key steps for comparing SrI<sub>2</sub> and CeBr<sub>3</sub> detectors.

## System Setup and Configuration

- **Detector Coupling:** Individually couple each scintillator crystal (SrI<sub>2</sub>:Eu and CeBr<sub>3</sub>) to a photomultiplier tube (PMT). Ensure optimal optical contact using silicone grease. Given their hygroscopic nature, both crystals must be properly encapsulated.<sup>[3][5]</sup>
- **Electronics Chain:** Connect the PMT output to a preamplifier, followed by a spectroscopy amplifier, and finally to a Multi-Channel Analyzer (MCA).<sup>[10][11]</sup>

- **High Voltage Supply:** Apply the recommended bias voltage to the PMT. This should be optimized for each detector to avoid signal saturation.[4]
- **Amplifier Settings:** Configure the amplifier with an appropriate shaping time constant. Due to its long decay time,  $\text{SrI}_2\text{:Eu}$  requires a longer shaping time ( $>10\ \mu\text{s}$ ) compared to the much faster  $\text{CeBr}_3$  ( $\sim 20\ \text{ns}$ ).[5]

## Energy Calibration

- **Source Selection:** Use standard gamma-ray sources with well-defined and distinct photopeaks covering the energy range of interest. Common calibration sources include  $^{137}\text{Cs}$  (662 keV),  $^{60}\text{Co}$  (1173 keV and 1332 keV), and  $^{152}\text{Eu}$ . [12][13]
- **Spectrum Acquisition:** Place a calibration source at a fixed and reproducible distance from the detector. Acquire a pulse-height spectrum for a duration sufficient to obtain at least 10,000 counts in the primary photopeaks to ensure good statistics.[14]
- **Calibration Curve:** Identify the channel number corresponding to the centroid of each full-energy photopeak. Plot the known gamma-ray energy against the corresponding channel number and perform a linear regression to establish the energy calibration for the system. [11]

## Energy Resolution Measurement

- **FWHM Determination:** For each full-energy peak in the calibrated spectrum, determine the Full Width at Half Maximum (FWHM). This value represents the width of the peak at half of its maximum height.
- **Calculation:** Calculate the energy resolution as a percentage using the following formula:
  - $\text{Energy Resolution (\%)} = (\text{FWHM} / \text{Peak Centroid Energy}) \times 100$
- **Comparison:** The energy resolution is a key performance indicator, with lower percentages indicating better performance.[15] Typically, the resolution at the 662 keV peak of  $^{137}\text{Cs}$  is used as a standard benchmark for comparison.[5][12] The non-proportionality of the light output is a major factor that limits the overall energy resolution of these detectors.[16]

## Detection Efficiency Calibration

- Source Activity: Use a calibrated gamma source with a known activity (disintegrations per second) and well-documented gamma-ray emission probabilities (yields).<sup>[14]</sup>
- Data Acquisition: Acquire a spectrum for a known amount of time, recording the total counts in the full-energy peak for each gamma ray of interest.<sup>[14]</sup>
- Efficiency Calculation: The absolute full-energy peak efficiency ( $\epsilon$ ) at a specific energy is calculated by dividing the net peak count rate (counts per second) by the gamma-ray emission rate of the source.<sup>[17]</sup> This calculation must also account for the geometric efficiency of the experimental setup.<sup>[17]</sup> Comparing the efficiency curves of  $\text{SrI}_2$  and  $\text{CeBr}_3$  reveals their relative stopping power at different energy levels. Due to its higher density and effective atomic number,  $\text{CeBr}_3$  is expected to have a slight advantage in detection efficiency at higher energies.<sup>[4]</sup>

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